

# Minimizing off-target drift and runoff of pethoxamid applications

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## Compound of Interest

Compound Name: Pethoxamid

Cat. No.: B022199

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## Technical Support Center: Pethoxamid Application Guidance

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing off-target drift and runoff of **pethoxamid** applications.

### Frequently Asked Questions (FAQs)

Q1: What is **pethoxamid** and what is its mode of action?

**Pethoxamid** is a systemic herbicide belonging to the chloroacetamide chemical family, classified as a Group 15 herbicide.[1] It is used for pre-plant, pre-emergence, and early post-emergence control of most annual grasses and certain broadleaf weeds in crops like corn and soybeans, as well as in turf and ornamental settings.[1] Its mode of action is the inhibition of very long-chain fatty acid synthesis, which disrupts cell division in seedling shoots.[1] Consequently, it does not control weeds that have already emerged.[1]

Q2: What are the primary environmental concerns associated with **pethoxamid** application?

The primary environmental concerns are off-target spray drift and runoff into surface water. **Pethoxamid** is highly soluble in water and moderately mobile in soil, which increases its potential for runoff.[1] While it is relatively non-persistent in soil with an aerobic half-life of 5.63

to 8.02 days, its degradates can be more mobile and persistent. Off-target drift can damage non-target vegetation, and runoff can contaminate surface water, potentially posing a risk to aquatic organisms.

Q3: What are the regulatory guidelines for **pethoxamid** application to minimize drift?

Applicators must adhere to label instructions. Key guidelines generally include:

- **Wind Speed:** Avoid application when wind speed is below 2 mph due to the potential for temperature inversions, and do not apply when wind speed exceeds 15 mph. The ideal wind speed is typically between 3 and 10 mph.
- **Droplet Size:** Use nozzles that produce a medium to coarse droplet size to minimize drift.
- **Boom Height:** Keep the spray boom as low as possible while maintaining uniform coverage to reduce the influence of wind.
- **Buffer Zones:** Establish a downwind buffer zone between the treated area and sensitive areas as specified on the product label.

## Troubleshooting Guide: Off-Target Drift

Problem: I am observing damage to non-target plants downwind from my **pethoxamid** application site.

This issue is likely caused by off-target spray drift. The following sections provide potential causes and solutions.

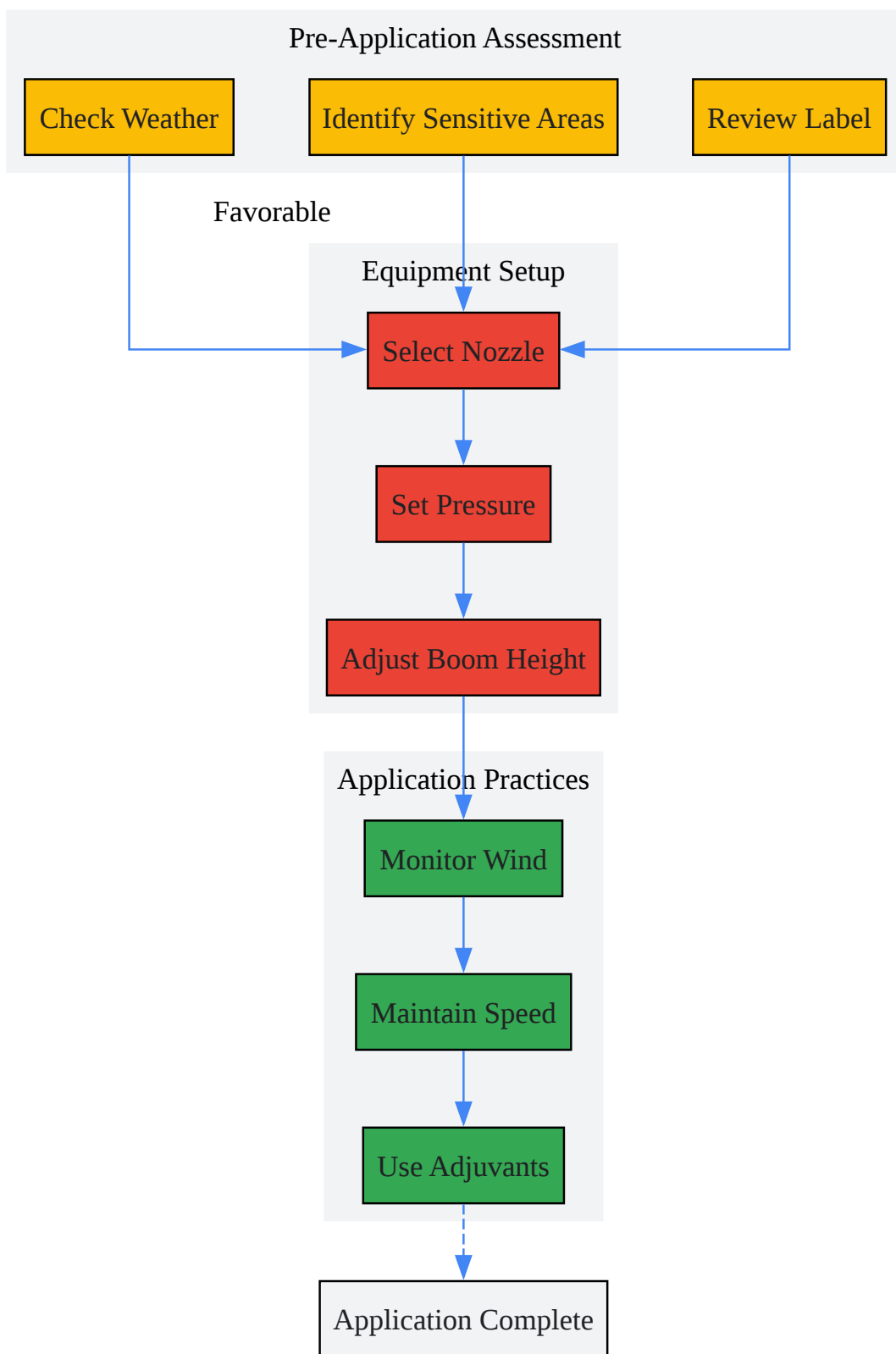
### Incorrect Application Parameters

| Parameter         | Potential Issue   | Recommended Solution   |
|-------------------|---|--|
| Nozzle Type       | Using nozzles that produce fine droplets which are highly susceptible to drift.             | Select nozzles designed for drift reduction, such as air-induction (AI) or pre-orifice nozzles, which produce coarser droplets.                |
| Spray Pressure    | Operating at high pressures, which can decrease droplet size.                               | Operate nozzles at the lower end of their recommended pressure range. For example, some drift-reduction nozzles are effective at 15 to 30 psi. |
| Boom Height       | Positioning the boom too high above the target canopy.                                      | Adjust the boom to the lowest possible height that still provides uniform spray coverage, as recommended by the nozzle manufacturer.           |
| Application Speed | Driving at excessive speeds, which can create air turbulence and carry droplets off-target. | Maintain a slower, consistent speed. Spraying at speeds less than 12 kph (7.5 mph) is recommended to reduce drift created by sprayer movement. |

## Unfavorable Weather Conditions

| Condition                              | Potential Issue  | Recommended Solution  |
|--|--|---|
| High Wind Speed                        | Wind carrying spray droplets to non-target areas.  | Do not spray when wind speeds exceed label recommendations (typically 10-15 mph). Monitor wind speed and direction continuously during application.                       |
| Low Wind Speed / Temperature Inversion | Calm conditions can indicate a temperature inversion, where a layer of cool, dense air is trapped below a layer of warm air. This can cause fine spray droplets to become suspended and travel long distances. | Avoid spraying in calm conditions, especially during early morning or evening when inversions are more likely. Do not apply when wind speed is below 2 mph.               |
| High Temperature & Low Humidity        | Increased evaporation of spray droplets, making them smaller and more prone to drift.  | Avoid spraying during the hottest parts of the day. Ideal application temperatures are generally between 65°F and 85°F. Do not spray when relative humidity is below 50%. |

## Mitigation Strategies Workflow



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Caption: Workflow for minimizing **pethoxamid** spray drift.

## Troubleshooting Guide: Surface Water Runoff

Problem: **Pethoxamid** has been detected in nearby surface water following application.

This indicates that **pethoxamid** is moving from the application site via surface runoff. The following sections outline potential causes and solutions.

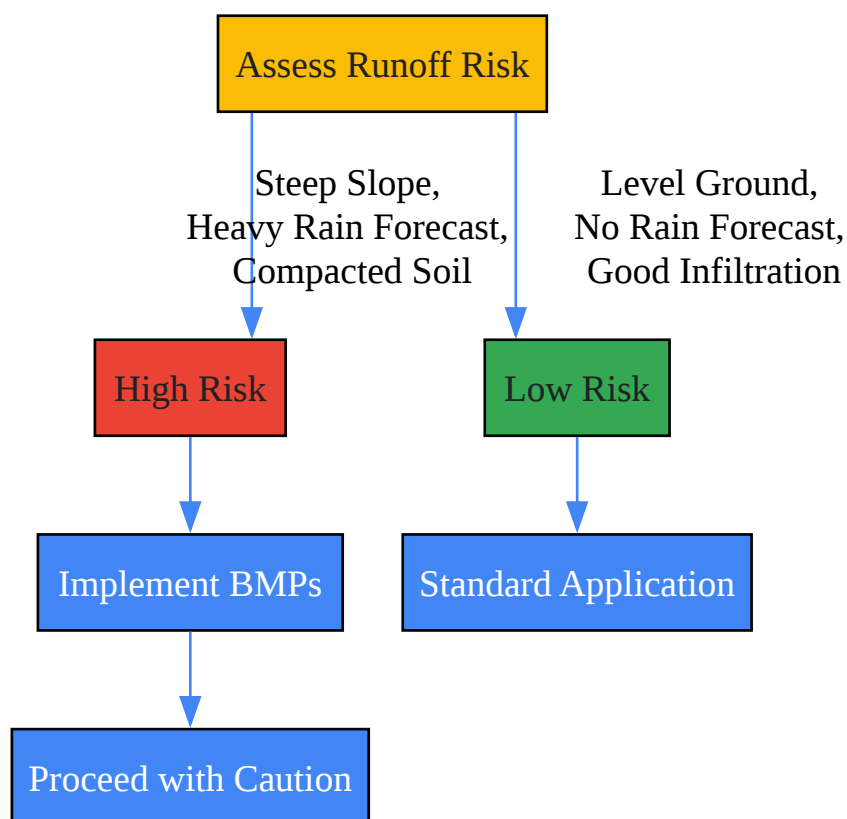
### Factors Influencing Pethoxamid Runoff

| Factor                | Description   |
|-----------------------|---|
| Pethoxamid Properties | High water solubility (400 mg/L) and moderate mobility (Koc 171-228 L/kgoc) contribute to its potential for runoff.   |
| Soil Characteristics  | Runoff is more likely on soils with high clay content, compacted soils, and soils that are already moist.   |
| Site Topography       | Steeper slopes increase the likelihood and velocity of runoff.  |
| Weather Events        | Heavy rainfall or excessive irrigation shortly after application is a primary driver of runoff. Applications to frozen or saturated ground significantly increase runoff potential. |
| Tillage Practices     | Conventional tillage can lead to higher runoff and erosion compared to no-till or minimum tillage systems, which increase water infiltration.                                       |

### Best Management Practices (BMPs) to Reduce Runoff

| Practice                                | Description   | Quantitative Impact (General)  |
|---|---|--|
| Avoid High-Risk Applications            | Do not apply pethoxamid immediately before a predicted heavy rainfall event. Avoid application to frozen or saturated soils.            | Runoff occurring 24-72 hours after application is considerably less than runoff within 12 hours. |
| Vegetative Filter Strips (Buffer Zones) | Establish and maintain strips of vegetation between the treated field and water bodies to slow runoff and trap sediment and pesticides. | Can significantly reduce pesticide runoff.   |
| Conservation Tillage                    | Employ no-till or minimum tillage practices to increase water infiltration and reduce soil erosion.                                     | No-till can reduce runoff by 43% and sediment loss by 87% compared to conventional tillage.      |
| Contour Farming & Terracing             | Conduct field operations, such as planting, on the contour of the land and construct terraces on steep slopes to slow water flow.       | Can significantly reduce runoff velocity and volume.   |
| Incorporate Pethoxamid                  | Where permitted by the label, mechanical incorporation of pethoxamid into the soil can reduce the amount available for runoff.          | -  |
| Use of Adjuvants                        | Certain adjuvants can improve the retention of the herbicide on soil particles, potentially reducing the amount available for runoff.   | Performance is highly dependent on the specific adjuvant and soil conditions.                    |

## Decision Tree for Pethoxamid Runoff Mitigation



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## References

- 1. mda.state.mn.us [mda.state.mn.us]
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